

Analytical standards and certified reference materials for Carbophenothion

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Carbophenothion

CAS No.: 786-19-6

Cat. No.: B1668428

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Application Notes and Protocols for the Analysis of Carbophenothion

These application notes provide detailed protocols for the analysis of **Carbophenothion**, an organophosphorus pesticide, in various matrices. The information is intended for researchers, scientists, and professionals involved in analytical testing and drug development.

Analytical Standards and Certified Reference Materials

Accurate quantification of **Carbophenothion** relies on the use of high-purity analytical standards and Certified Reference Materials (CRMs). Several suppliers offer **Carbophenothion** in various formats. It is crucial to obtain a Certificate of Analysis (COA) for any standard used, which provides detailed information on purity, concentration, and storage conditions.

Available **Carbophenothion** Standards:

Product Description	Supplier	Purity	Concentration	Solvent	Part Number/CAS No.
Carbophenothion (Neat)	MilliporeSigma (PESTANAL®)	Analytical Standard	-	-	31461-250MG
Carbophenothion solution	HPC Standards	High-Purity	100 µg/mL	Ethyl acetate	673504
Carbophenothion solution	HPC Standards	High-Purity	100 µg/mL	Acetonitrile	678271
D10-Carbophenothion solution (Internal Standard)	HPC Standards	High-Purity	100 µg/mL	Acetone	680244
Carbophenothion CRM (Neat)	LABSTANDARD	≥ 95%	-	-	CRM1Y6P109
Carbophenothion solution	NSI Lab Solutions	-	1000 µg/mL	Methanol	1703
Carbophenothion solution	NSI Lab Solutions	-	1000 µg/mL	Hexane/Acetone	1703-HA

Note: This table is not exhaustive and other suppliers may be available. Always refer to the supplier's catalog and Certificate of Analysis for the most current information.

Experimental Protocols

Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food and

agricultural samples.[1] The following is a general protocol that can be adapted for various matrices.

Materials:

- Homogenized sample (e.g., fruit, vegetable, soil)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Dispersive SPE (dSPE) tubes containing primary secondary amine (PSA) and MgSO_4
- 50 mL polypropylene centrifuge tubes
- Centrifuge capable of 3000 rpm or higher
- Vortex mixer

Protocol:

- Extraction:
 1. Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
 2. Add 10-15 mL of acetonitrile.[2]
 3. For samples with low water content, add an appropriate amount of water to ensure a total volume of ~10 mL of water.
 4. Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO_4 and 1 g NaCl for the original unbuffered method).[2]
 5. Immediately cap the tube and vortex vigorously for 1 minute to ensure thorough mixing and prevent the formation of salt agglomerates.

6. Centrifuge the tube at ≥ 3000 rpm for 5 minutes.[\[3\]](#)
- Cleanup (Dispersive SPE):
 1. Transfer an aliquot of the upper acetonitrile layer to a dSPE tube containing PSA and anhydrous MgSO_4 . The PSA will remove organic acids and other interfering matrix components.
 2. Vortex the dSPE tube for 30 seconds.
 3. Centrifuge at a high speed (e.g., 10,000 rpm) for 2-5 minutes to pellet the dSPE material.[\[4\]](#)
 4. The resulting supernatant is ready for analysis by GC-MS/MS or LC-MS/MS.

Instrumental Analysis: Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)

GC-MS/MS is a highly sensitive and selective technique for the analysis of semi-volatile organic compounds like **Carbophenothion**.[\[5\]](#)

Instrumentation:

- Gas Chromatograph with a Tandem Mass Spectrometer (GC-MS/MS)
- Autosampler
- GC Column: A low-bleed, mid-polarity column such as a 5% phenyl-methylpolysiloxane (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 μm film thickness) is recommended.[\[4\]](#)

Typical GC-MS/MS Parameters:

Parameter	Setting
GC Inlet	
Injection Mode	Splitless
Inlet Temperature	250 °C
Injection Volume	1-2 µL
Carrier Gas	Helium
Flow Rate	1.2 mL/min
Oven Program	
Initial Temperature	150 °C, hold for 1 min
Ramp 1	30 °C/min to 280 °C
Hold Time	10 min at 280 °C
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions for **Carbophenothion**:

It is essential to optimize MRM transitions and collision energies on the specific instrument being used. A common approach is to monitor two or more transitions per compound for confirmation.

Instrumental Analysis: High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)

For **Carbophenothion** and other organophosphorus pesticides that are amenable to liquid chromatography, HPLC-MS/MS provides excellent sensitivity and selectivity.[6]

Instrumentation:

- High-Performance Liquid Chromatograph with a Tandem Mass Spectrometer (HPLC-MS/MS)
- Autosampler
- HPLC Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.7 μ m particle size) is commonly used.[6]

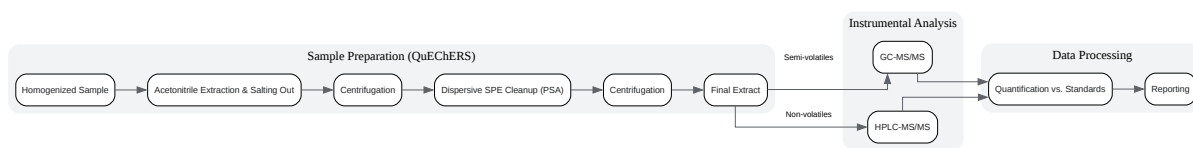
Typical HPLC-MS/MS Parameters:

Parameter	Setting
HPLC	
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	Start with a high percentage of A, ramp to a high percentage of B, then return to initial conditions for equilibration. A typical run time is 10-15 minutes.
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	2-5 μ L
Mass Spectrometer	
Ionization Mode	Electrospray Ionization (ESI), Positive
Ion Source Temperature	500 °C
Acquisition Mode	Multiple Reaction Monitoring (MRM)

MRM Transitions for **Carbophenothion**:

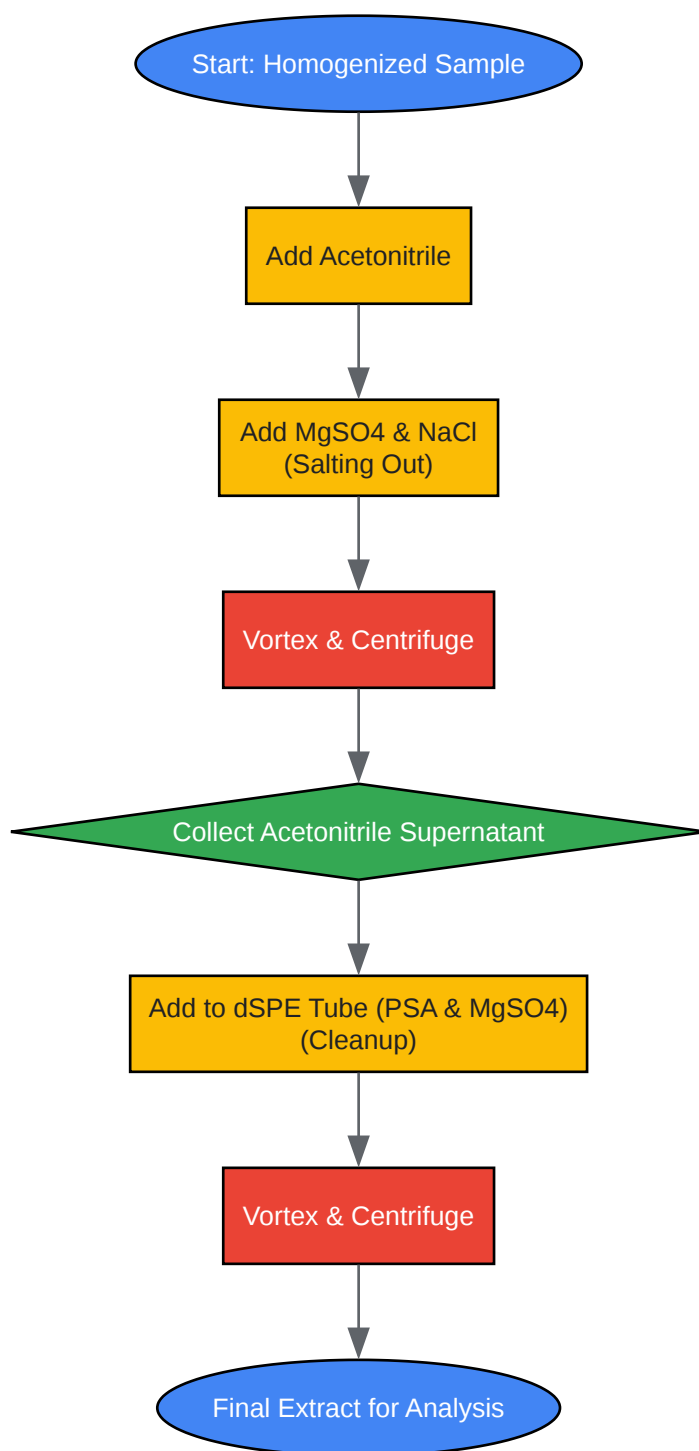
As with GC-MS/MS, it is crucial to optimize MRM transitions and collision energies for the specific HPLC-MS/MS system.

Visualizations



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Caption: General workflow for the analysis of **Carbophenothion**.



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Caption: Logical steps of the QuEChERS sample preparation method.

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- To cite this document: BenchChem. [Analytical standards and certified reference materials for Carbophenothion]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1668428/docs#analytical-standards-and-certified-reference-materials-for-carbophenothion>]

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